

# Application Notes and Protocols for 1,2-Difluoroethylene as a Refrigerant

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## Compound of Interest

Compound Name: 1,2-Difluoroethylene

Cat. No.: B154328

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## Introduction

**1,2-Difluoroethylene**, designated as HFO-1132, exists as two geometric isomers: **cis-1,2-difluoroethylene** (HFO-1132(Z)) and **trans-1,2-difluoroethylene** (HFO-1132(E)). As members of the hydrofluoroolefin (HFO) class of refrigerants, they have garnered significant interest due to their favorable environmental properties, specifically zero Ozone Depletion Potential (ODP) and very low Global Warming Potential (GWP). These characteristics position them as potential long-term, sustainable alternatives to hydrofluorocarbons (HFCs) which are being phased out under international agreements such as the Kigali Amendment to the Montreal Protocol.

These application notes provide a summary of the known properties of HFO-1132 isomers and detailed protocols for their evaluation as refrigerants. While the primary application of HFO-1132 isomers appears to be as components in refrigerant blends, the following information is crucial for researchers investigating their potential as pure refrigerants or for the development of new refrigerant mixtures.

## Physicochemical and Environmental Properties

The fundamental physicochemical and environmental properties of the cis- and trans- isomers of **1,2-difluoroethylene** are summarized in the table below. A notable difference between the two isomers is their boiling points, which has significant implications for their application in different types of refrigeration systems.

Property	<b>cis-1,2-Difluoroethylene</b> (HFO-1132(Z))	<b>trans-1,2-Difluoroethylene</b> (HFO-1132(E))
Molecular Formula	C <sub>2</sub> H <sub>2</sub> F <sub>2</sub>	C <sub>2</sub> H <sub>2</sub> F <sub>2</sub>
Molecular Weight ( g/mol )	64.03	64.03
Boiling Point (°C)	-26.0	-53.1
Ozone Depletion Potential (ODP)	~0	~0
Global Warming Potential (GWP, 100-year)	~1	<1
ASHRAE Safety Classification	Not explicitly assigned; expected to be flammable	B2 (Lower toxicity, higher flammability)

## Refrigerant Performance Data

A comprehensive review of publicly available literature indicates a notable lack of experimental data on the refrigeration performance of pure cis- and trans-**1,2-difluoroethylene**. Key performance indicators such as the Coefficient of Performance (COP) and refrigerating capacity have not been extensively reported for the pure isomers in standard vapor-compression refrigeration cycles.

Current research and patent literature primarily focus on the application of HFO-1132 isomers as components in refrigerant blends to enhance the performance and reduce the GWP of existing refrigerants. Theoretical and laboratory-validated performance properties have been presented for specific binary blends, for example, with R-1234yf for heat pump applications.

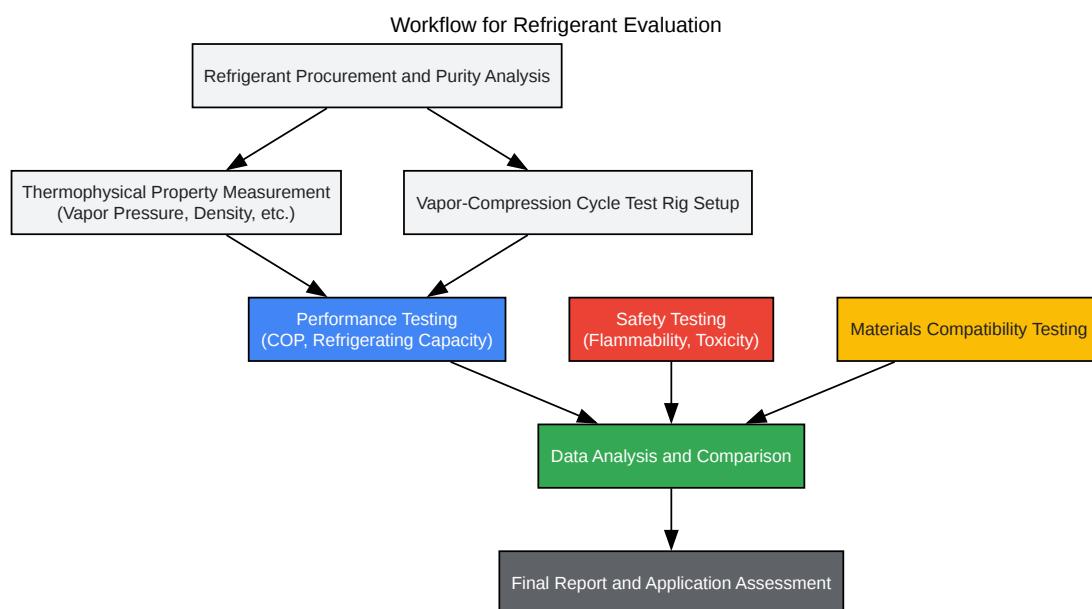
Researchers are encouraged to perform experimental evaluations to determine the COP and refrigerating capacity of pure HFO-1132 isomers under various operating conditions (i.e., varying evaporator and condenser temperatures) to fully assess their potential as standalone refrigerants.

## Experimental Protocols

The following protocols outline the methodologies for evaluating the performance and safety of **1,2-difluoroethylene** isomers as refrigerants. These protocols are based on established industry standards, primarily from the American Society of Heating, Refrigerating and Air-Conditioning Engineers (ASHRAE).

## Logical Workflow for Refrigerant Evaluation

The overall process for evaluating a new refrigerant is depicted in the following workflow diagram.



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Caption: A logical workflow for the comprehensive evaluation of a new refrigerant.

# Protocol 1: Refrigerant Performance Evaluation in a Vapor-Compression Cycle

Objective: To determine the Coefficient of Performance (COP) and refrigerating capacity of **1,2-difluoroethylene** isomers.

Apparatus:

- A well-instrumented vapor-compression refrigeration test rig. Key components include:
  - A positive displacement compressor suitable for the expected operating pressures of the test refrigerant.
  - A condenser (water-cooled or air-cooled) with a means to control the condensing temperature and pressure.
  - An expansion valve (thermostatic or electronic).
  - An evaporator (water-cooled or air-cooled) with a means to apply a measurable heat load.
- Temperature sensors (e.g., Class A RTDs or calibrated thermocouples) compliant with ASHRAE Standard 41.1.[1]
- Pressure transducers at the inlet and outlet of each major component.
- A mass flow meter to measure the refrigerant flow rate.
- A power meter to measure the electrical power consumption of the compressor.
- Data acquisition system.

Methodology:

- System Preparation:
  - Evacuate the refrigeration system to a deep vacuum (<100 microns) to remove air and moisture.

- Charge the system with the pure **1,2-difluoroethylene** isomer being tested. The charge amount should be optimized for the specific system.
- Test Conditions:
  - Set the desired evaporating and condensing temperatures. A range of conditions should be tested to simulate various applications (e.g., Evaporating temperatures from -10°C to 10°C and condensing temperatures from 30°C to 50°C).
- Data Acquisition:
  - Allow the system to reach steady-state operation for each set of test conditions.
  - Record the following parameters at regular intervals:
    - Temperatures at the inlet and outlet of the compressor, condenser, expansion valve, and evaporator.
    - Pressures at the inlet and outlet of the compressor, condenser, and evaporator.
    - Refrigerant mass flow rate.
    - Compressor power consumption.
    - Heat input to the evaporator and heat rejection from the condenser.
- Calculations:
  - Refrigerating Capacity ( $\dot{Q}_{\text{evap}}$ ): Calculated from the energy balance on the evaporator.
  - Compressor Work ( $\dot{W}_{\text{comp}}$ ): Measured by the power meter.
  - Coefficient of Performance (COP): Calculated as the ratio of the refrigerating capacity to the compressor work ( $\text{COP} = \dot{Q}_{\text{evap}} / \dot{W}_{\text{comp}}$ ).

Reference: Methodologies should be in general accordance with ASHRAE Standard 23.1-2022: Methods of Test for Performance of Positive Displacement Refrigerant Compressors and Condensing Units.[\[2\]](#)

## Protocol 2: Flammability Testing

Objective: To determine the flammability characteristics of **1,2-difluoroethylene** isomers, including the lower and upper flammability limits (LFL and UFL).

Apparatus:

- A closed test vessel equipped with an ignition source (e.g., a spark gap).
- A system for preparing and introducing precise mixtures of the refrigerant and air (or a specified oxidizer).
- Pressure and temperature monitoring equipment.

Methodology:

- Mixture Preparation:
  - Prepare various concentrations of the refrigerant in air by volume within the test vessel.
- Ignition Test:
  - Introduce the ignition source and observe for flame propagation.
- Limit Determination:
  - The LFL is the lowest concentration of the refrigerant in the air that supports flame propagation.
  - The UFL is the highest concentration of the refrigerant in the air that supports flame propagation.
  - Tests should be conducted at specified temperatures and pressures as per the standard.

Reference: Flammability testing should be conducted in accordance with ANSI/ASHRAE Standard 34-2019: Designation and Safety Classification of Refrigerants.[3][4]

## Protocol 3: Toxicity Assessment

Objective: To determine the toxicity profile of **1,2-difluoroethylene** isomers.

Methodology:

- Acute Toxicity:
  - Typically determined through inhalation studies in animal models (e.g., rats) to establish the Lethal Concentration, 50% (LC50) value.
- Cardiac Sensitization:
  - Evaluated in a canine model to determine the No-Observed-Adverse-Effect Level (NOAEL) and the Lowest-Observed-Adverse-Effect Level (LOAEL) for cardiac sensitization to epinephrine.

Reference: Toxicity testing and the subsequent safety classification are governed by the requirements outlined in ANSI/ASHRAE Standard 34-2019.[\[3\]](#)[\[4\]](#)

## Safety Considerations

- Flammability: As indicated by the B2 safety classification for HFO-1132(E), **1,2-difluoroethylene** isomers are flammable.[\[5\]](#)[\[6\]](#) All experimental work should be conducted in well-ventilated areas, away from ignition sources. Appropriate fire suppression equipment should be readily available.
- Toxicity: While classified as having lower toxicity, inhalation of high concentrations of any refrigerant can lead to asphyxiation and potential cardiac effects. Proper personal protective equipment (PPE), including safety glasses and gloves, should be worn.
- Pressure: **1,2-difluoroethylene** is a liquefied gas and will be under pressure in cylinders and refrigeration systems. All equipment used must be rated for the pressures expected during operation.

## Conclusion

The isomers of **1,2-difluoroethylene** (HFO-1132) present an interesting avenue for research in the development of next-generation refrigerants due to their excellent environmental properties. However, there is a clear need for comprehensive experimental studies to determine their

performance characteristics as pure refrigerants. The protocols outlined above provide a framework for researchers to conduct these vital evaluations in a standardized and reproducible manner. The results of such studies will be instrumental in defining the future role of HFO-1132 isomers in the refrigeration and air-conditioning industry.

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)